An In-Depth Technical Guide to the Spectroscopic Data of 3-Propoxybenzoic Acid

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Compound of Interest

Compound Name:	*3-Propoxybenzoic acid*
CAS No.:	*190965-42-5*
Cat. No.:	*B1269086*

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This guide provides a comprehensive analysis of the spectroscopic data for **3-propoxybenzoic acid**, a key organic intermediate in various synthetic pathways. Designed for researchers, scientists, and professionals in drug development, this document offers an in-depth exploration of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. Our focus extends beyond mere data presentation to include the rationale behind experimental choices and a thorough interpretation of the spectral features, ensuring a holistic understanding of the molecule's structural characteristics.

Introduction

3-Propoxybenzoic acid ($C_{10}H_{12}O_3$, Molar Mass: 180.20 g/mol) is a derivative of benzoic acid characterized by a propoxy group at the meta-position of the benzene ring.[1] Accurate structural elucidation of this compound is paramount for its application in research and development, where precise molecular geometry influences reactivity and biological activity. Spectroscopic techniques are indispensable tools for this purpose, each providing a unique piece of the structural puzzle. This guide will dissect the ^{1}H NMR, ^{13}C NMR, IR, and MS data of **3-propoxybenzoic acid**, offering expert insights into data acquisition and interpretation.

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Molecular Structure

The structural formula of **3-propoxybenzoic acid** is fundamental to understanding its spectroscopic signatures.

Caption: 2D structure of **3-Propoxybenzoic acid**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a cornerstone technique for elucidating the carbon-hydrogen framework of organic molecules.[2][3][4][5]

Experimental Protocol: ^{1}H and ^{13}C NMR

Rationale for Experimental Choices: A high-resolution NMR spectrometer (e.g., 400 MHz or higher) is chosen to ensure adequate signal dispersion, which is critical for resolving the aromatic protons and the fine coupling patterns of the propoxy group. Deuterated chloroform ($CDCl_3$) is a common solvent for non-polar to moderately polar organic compounds, offering good solubility and a single, well-defined solvent peak.[6] Tetramethylsilane (TMS) is used as an internal standard for chemical shift referencing (0.00 ppm) due to its chemical inertness and single, sharp resonance.[7]

Step-by-Step Methodology:

- Sample Preparation: A small amount of **3-propoxybenzoic acid** (typically 5-10 mg) is dissolved in approximately 0.6-0.7 mL of deuterated chloroform ($CDCl_3$) containing 0.03% (v/v) TMS in a 5 mm NMR tube.
- Instrument Setup: The NMR spectrometer is tuned and shimmed for the specific probe and solvent to optimize magnetic field homogeneity.
- ^{1}H NMR Acquisition: A standard one-pulse ^{1}H NMR experiment is performed. Key parameters include a 30° pulse angle to ensure a short relaxation delay, a spectral width of approximately 15 ppm, and a sufficient number of scans (e.g., 16-64) to achieve a good signal-to-noise ratio.
- ^{13}C NMR Acquisition: A proton-decoupled ^{13}C NMR spectrum is acquired using a standard pulse program (e.g., zgpg30). A wider spectral width (e.g., 240 ppm) is used to encompass

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the full range of carbon chemical shifts. A larger number of scans (e.g., 1024 or more) is typically required due to the lower natural abundance of the ^{13}C isotope.

^{1}H NMR Data and Interpretation

The ^{1}H NMR spectrum provides detailed information about the number of different types of protons and their neighboring environments.

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~11.5-12.5	Singlet (broad)	1H	-COOH
~7.70	Doublet of doublets	1H	Ar-H
~7.55	Triplet	1H	Ar-H
~7.35	Triplet	1H	Ar-H
~7.15	Doublet of doublets	1H	Ar-H
~4.00	Triplet	2H	$-OCH_2-$
~1.85	Sextet	2H	$-CH_2-$
~1.05	Triplet	3H	$-CH_3$

Interpretation:

- The broad singlet in the downfield region (~11.5-12.5 ppm) is characteristic of the acidic proton of the carboxylic acid group. Its broadness is a result of hydrogen bonding and chemical exchange.
- The aromatic region (7.15-7.70 ppm) displays a complex pattern of four distinct protons, consistent with a meta-substituted benzene ring. The specific splitting patterns (doublet of doublets and triplets) arise from the coupling between adjacent aromatic protons.
- The triplet at approximately 4.00 ppm corresponds to the two protons of the methylene group directly attached to the oxygen atom ($-OCH_2-$). The triplet multiplicity indicates coupling with the adjacent methylene group.

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- The sextet around 1.85 ppm is assigned to the central methylene group (-CH_2-) of the propoxy chain. The sextet arises from coupling to the two protons of the adjacent -OCH_2- group and the three protons of the terminal methyl group.
- The upfield triplet at about 1.05 ppm is characteristic of the terminal methyl group (-CH_3) of the propoxy chain, with the triplet pattern resulting from coupling with the adjacent methylene group.

^{13}C NMR Data and Interpretation

The ^{13}C NMR spectrum reveals the number of chemically non-equivalent carbon atoms in the molecule.

Chemical Shift (δ) ppm	Assignment
~172.0	-COOH
~159.0	C-O (aromatic)
~132.0	C-COOH (aromatic)
~129.5	Ar-CH
~122.0	Ar-CH
~121.0	Ar-CH
~115.0	Ar-CH
~70.0	-OCH_2-
~22.5	-CH_2-
~10.5	-CH_3

Interpretation:

- The downfield signal at approximately 172.0 ppm is assigned to the carbonyl carbon of the carboxylic acid group.

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- The aromatic region shows six distinct signals, confirming the presence of six different carbon environments in the benzene ring due to the meta-substitution pattern. The carbon attached to the electron-donating propoxy group (C-O) is shifted upfield compared to the other aromatic carbons, while the carbon attached to the electron-withdrawing carboxylic acid group (C-COOH) is shifted downfield.

- The signals for the propoxy group appear in the upfield region. The carbon attached to the oxygen (-OCH_2-) resonates at around 70.0 ppm, while the other two aliphatic carbons (-CH_2- and -CH_3) are found at approximately 22.5 ppm and 10.5 ppm, respectively.

Infrared (IR) Spectroscopy

IR spectroscopy is a powerful technique for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.[8][9][10]

Experimental Protocol: Attenuated Total Reflectance (ATR) FT-IR

Rationale for Experimental Choices: ATR-FT-IR is a modern, convenient technique for obtaining IR spectra of solid and liquid samples with minimal sample preparation.[6][7] It is preferred over traditional methods like KBr pellets as it avoids the need for grinding and pressing, which can sometimes alter the sample's crystalline structure.

Step-by-Step Methodology:

- Background Spectrum: A background spectrum of the clean, empty ATR crystal is recorded to account for any atmospheric and instrumental absorptions.

- Sample Application: A small amount of solid **3-propoxybenzoic acid** is placed directly onto the ATR crystal.

- Pressure Application: A pressure arm is applied to ensure good contact between the sample and the crystal surface.

- Spectrum Acquisition: The IR spectrum is recorded, typically by co-adding multiple scans (e.g., 32 or 64) to improve the signal-to-noise ratio. The spectrum is usually collected over

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the range of 4000 to 400 cm^{-1}.

IR Data and Interpretation

Wavenumber (cm^{-1})	Intensity	Assignment
3300-2500	Strong, Broad	O-H stretch (carboxylic acid dimer)
~3080	Medium	C-H stretch (aromatic)
~2970, ~2880	Medium	C-H stretch (aliphatic)
~1690	Strong, Sharp	C=O stretch (carboxylic acid dimer)
~1600, ~1585	Medium	C=C stretch (aromatic)
~1460	Medium	C-H bend (aliphatic)
~1300	Strong	C-O stretch and O-H bend (in-plane)
~1250	Strong	C-O-C stretch (aryl-alkyl ether)
~920	Medium, Broad	O-H bend (out-of-plane, dimer)
~750	Strong	C-H bend (out-of-plane, meta-disubstituted aromatic)

Interpretation:

- The very broad absorption band spanning from 3300 to 2500 cm^{-1} is a hallmark of the O-H stretching vibration in a hydrogen-bonded carboxylic acid dimer.[9]
- The peaks in the 3100-3000 cm^{-1} region are characteristic of C-H stretching vibrations of the aromatic ring.
- The absorptions around 2970 and 2880 cm^{-1} are due to the asymmetric and symmetric C-H stretching vibrations of the aliphatic propoxy group.

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- A strong, sharp peak at approximately 1690 cm^{-1} is indicative of the C=O stretching vibration of a carboxylic acid dimer. The hydrogen bonding in the dimer lowers the frequency from that of a free carboxylic acid.
- The absorptions in the 1600-1585 cm^{-1} range are attributed to the C=C stretching vibrations within the aromatic ring.
- The strong band around 1300 cm^{-1} arises from the coupled C-O stretching and in-plane O-H bending vibrations of the carboxylic acid group.
- The strong absorption at approximately 1250 cm^{-1} is characteristic of the asymmetric C-O-C stretching of the aryl-alkyl ether linkage.
- The broad peak around 920 cm^{-1} is assigned to the out-of-plane O-H bend of the carboxylic acid dimer.
- The strong band at about 750 cm^{-1} is a key indicator of meta-disubstitution on the benzene ring, arising from the out-of-plane C-H bending vibrations.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which is invaluable for confirming its identity and elucidating its structure.[11][12]

Experimental Protocol: Electron Ionization (EI) Mass Spectrometry

Rationale for Experimental Choices: Electron Ionization (EI) is a hard ionization technique that imparts a significant amount of energy to the analyte molecules, leading to extensive and reproducible fragmentation.[12] This fragmentation pattern serves as a molecular fingerprint and is highly useful for structural elucidation and library matching. A standard electron energy of 70 eV is used to ensure consistent and comparable fragmentation patterns.

Step-by-Step Methodology:

- Sample Introduction: A small amount of **3-propoxybenzoic acid** is introduced into the mass spectrometer, typically via a direct insertion probe or after separation by gas chromatography

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(GC).

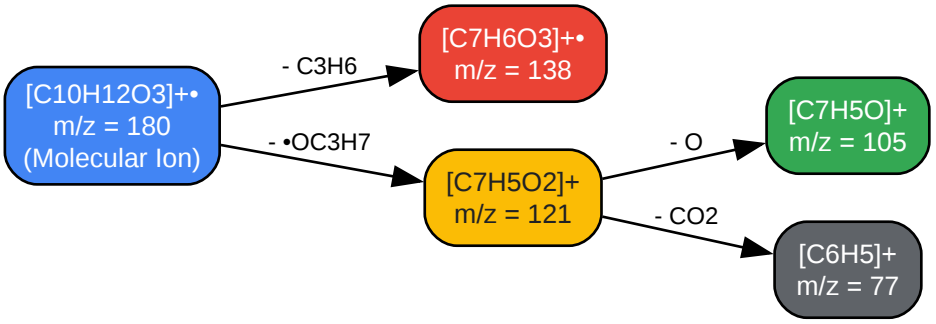
- Ionization: In the ion source, the sample molecules are bombarded with a beam of 70 eV electrons, causing the ejection of an electron and the formation of a radical cation (molecular ion, $M^{+\bullet}$).
- Fragmentation: The high internal energy of the molecular ion causes it to fragment into smaller, charged ions (fragment ions) and neutral radicals.
- Mass Analysis: The ions are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer), which separates them based on their mass-to-charge ratio (m/z).
- Detection: The separated ions are detected, and a mass spectrum is generated, which is a plot of ion abundance versus m/z.

Mass Spectrum Data and Interpretation

Key Fragmentation Peaks:

- m/z 180 (Molecular Ion, $[M]^{+\bullet}$): This peak corresponds to the intact **3-propoxybenzoic acid** radical cation, confirming the molecular weight of the compound.[1]
- m/z 138: This prominent peak likely arises from the loss of a propene molecule (C_3H_6, 42 Da) via a McLafferty-type rearrangement, followed by the loss of a hydrogen atom, or through another rearrangement process leading to a stable fragment.
- m/z 121: This fragment corresponds to the benzoyl cation ($[C_7H_5O_2]^+$), formed by the cleavage of the propoxy group.
- m/z 105: This peak is likely due to the loss of a carboxyl group (-COOH, 45 Da) from a rearranged molecular ion.
- m/z 77: This fragment represents the phenyl cation ($[C_6H_5]^+$), formed by the cleavage of the carboxyl and propoxy groups.

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Caption: Proposed fragmentation pathway for **3-propoxybenzoic acid** in EI-MS.

Conclusion

The combined application of NMR, IR, and MS provides a comprehensive and unambiguous structural characterization of **3-propoxybenzoic acid**. ^{1}H and ^{13}C NMR spectroscopy confirms the carbon-hydrogen framework, including the substitution pattern of the aromatic ring and the structure of the propoxy group. IR spectroscopy identifies the key functional groups, notably the carboxylic acid and the aryl-alkyl ether moieties. Mass spectrometry confirms the molecular weight and provides a characteristic fragmentation pattern that further supports the proposed structure. This guide serves as a valuable resource for scientists and researchers, offering not only the spectral data but also the underlying principles and experimental considerations necessary for a thorough understanding of the spectroscopic analysis of **3-propoxybenzoic acid**.

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